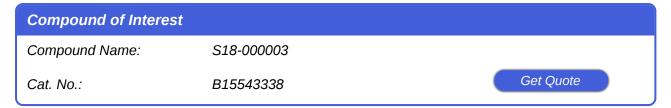


The Potent and Selective RORyt Inhibitor: S18-000003

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

\$18-000003 is a potent, selective, and orally active inhibitor of the Retinoic Acid Receptor-related Orphan Receptor gamma t (RORyt).[1][2] RORyt is a master transcription factor pivotal for the differentiation and function of T-helper 17 (Th17) cells, a lymphocyte subset implicated in the pathogenesis of various autoimmune and inflammatory diseases.[3][4] By targeting RORyt, **\$18-000003** effectively suppresses the Th17 signaling pathway and subsequent production of pro-inflammatory cytokines, most notably Interleukin-17 (IL-17).[2][3] This technical guide provides a comprehensive overview of **\$18-000003**, including its target, mechanism of action, quantitative data, and detailed experimental protocols relevant to its study.

Target Identification and Selectivity

The primary molecular target of **S18-000003** is the Retinoic Acid Receptor-related Orphan Receptor gamma t (RORyt), a nuclear receptor that plays a crucial role in the immune system. [1][2]

In Vitro Activity

\$18-00003 demonstrates potent inhibitory activity against human and mouse RORyt. The compound exhibits high selectivity for RORyt over other members of the ROR family.[1]



Assay Type	Target Species	IC50 Value	Reference
Competitive Binding Assay	Human RORyt	<30 nM	[1]
GAL4 Promoter Reporter Assay	Human RORyt	29 nM	[1][2]
GAL4 Promoter Reporter Assay	Mouse RORyt	340 nM	[1]
ROR Family Members	Other	>10 μM	[1]

Cellular Activity

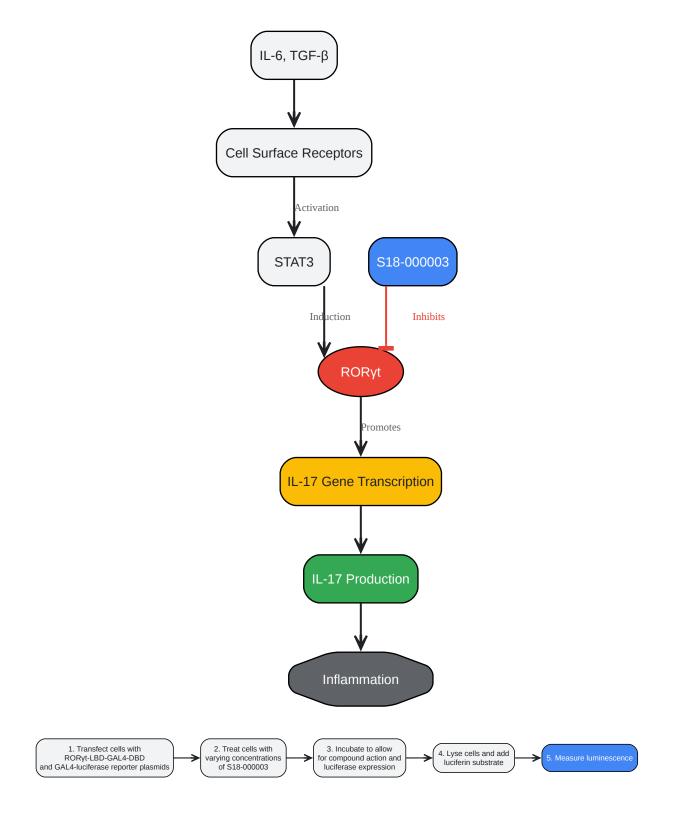
In cell-based assays, **S18-000003** effectively inhibits the differentiation of naive CD4+ T cells into pathogenic Th17 cells.[1]

Cell Type	Species	IC50 Value	Reference
Naive CD4+ T cells (Th17 Differentiation)	Human	13 nM	[2]
Splenic Naive CD4+ T cells (Th17 Differentiation)	Mouse	200 nM	[1]

Mechanism of Action: The RORyt Signaling Pathway

RORyt is the key transcription factor for Th17 cell differentiation. Upon activation by upstream signals such as IL-6 and TGF- β , RORyt promotes the transcription of genes encoding for proinflammatory cytokines, including IL-17A, IL-17F, and IL-22. **S18-000003** acts by inhibiting the transcriptional activity of RORyt, thereby blocking the entire downstream signaling cascade.[2] [3]





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Small molecule inhibitors of RORyt for Th17 regulation in inflammatory and autoimmune diseases PMC [pmc.ncbi.nlm.nih.gov]
- 3. A novel RORyt inhibitor is a potential therapeutic agent for the topical treatment of psoriasis with low risk of thymic aberrations PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Discovery of a potent orally bioavailable retinoic acid receptor-related orphan receptorgamma-t (RORyt) inhibitor, S18-000003 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Potent and Selective RORyt Inhibitor: S18-000003]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15543338#what-is-the-target-of-s18-000003]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com